

Personal protective equipment for handling 1-(4-Ethylphenyl)ethanol

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Compound of Interest

Compound Name: 1-(4-Ethylphenyl)ethanol

Cat. No.: B2532589

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Essential Safety and Handling Guide for 1-(4-Ethylphenyl)ethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-(4-Ethylphenyl)ethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-(4-Ethylphenyl)ethanol** is presented below.[1]

Property	Value
Molecular Formula	C ₁₀ H ₁₄ O
Molecular Weight	150.22 g/mol
Appearance	No data available
Boiling Point	No data available
Flash Point	No data available
Solubility	No data available

Hazard Identification and Personal Protective Equipment (PPE)

1-(4-Ethylphenyl)ethanol is associated with the following hazards:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H332: Harmful if inhaled.[2]

To mitigate these risks, the following personal protective equipment is mandatory.

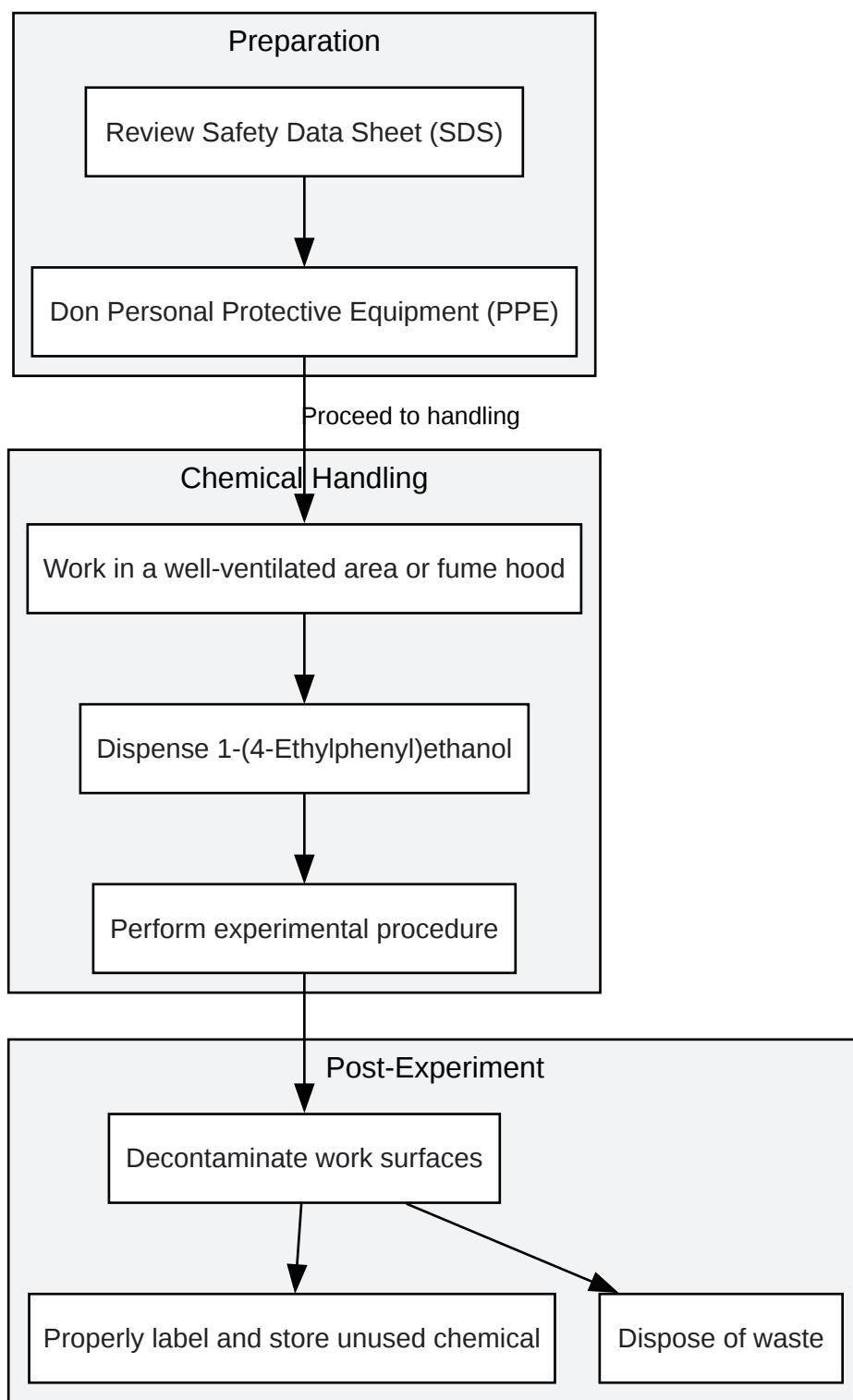
PPE Category	Recommended Equipment
Eye/Face Protection	Chemical splash goggles or a face shield used in conjunction with safety glasses.[3][4]
Hand Protection	Chemical-resistant gloves such as nitrile, neoprene, or PVC.[3][4] Natural rubber/latex gloves may also be suitable.[3][5]
Skin and Body Protection	A lab coat or other protective clothing to prevent skin contact.[6]
Respiratory Protection	In case of inadequate ventilation, use a suitable respirator.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for laboratory safety. The following workflows outline the necessary steps for safe operation and waste management.

Experimental Workflow

The following diagram illustrates the standard operating procedure for handling **1-(4-Ethylphenyl)ethanol** during an experiment.

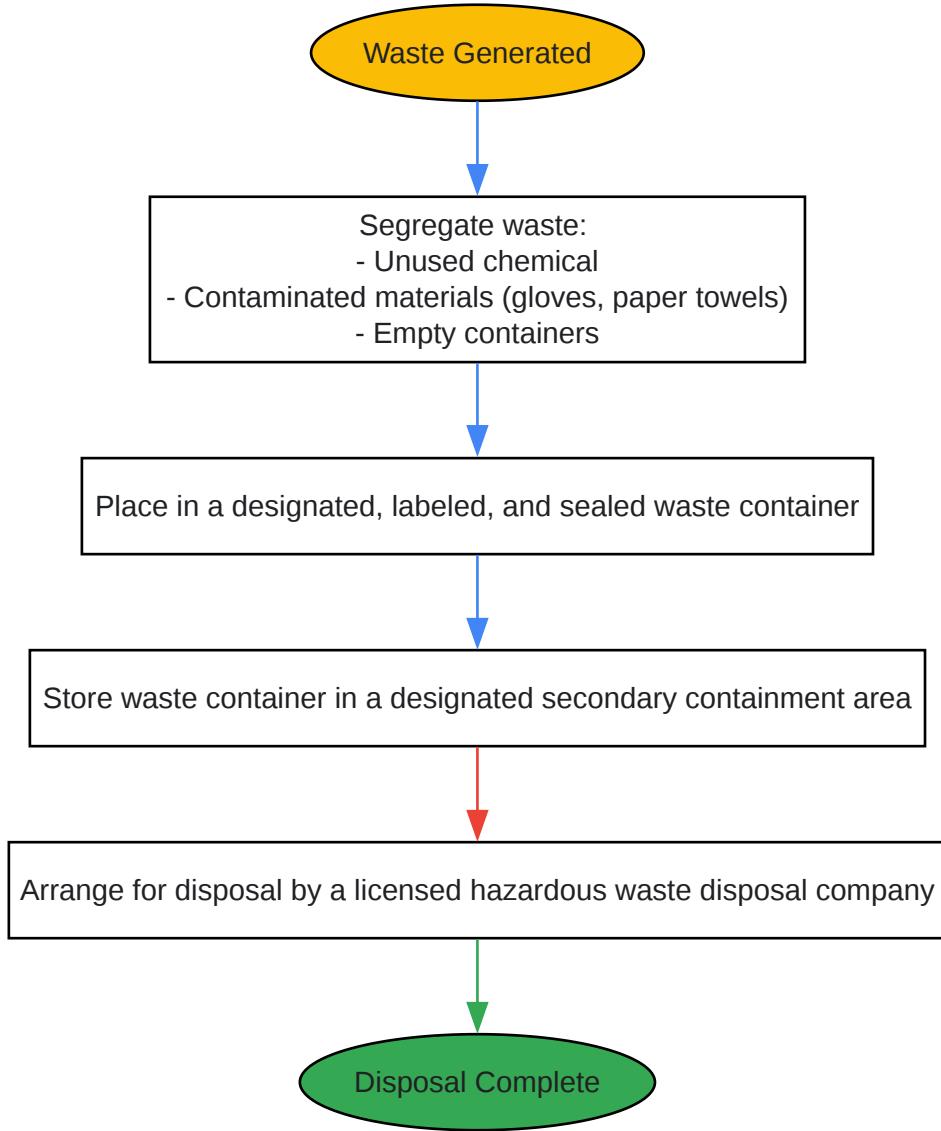


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Experimental Workflow Diagram

Disposal Plan

Proper disposal of **1-(4-Ethylphenyl)ethanol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.



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Chemical Disposal Plan

Emergency Procedures

In the event of an exposure or spill, follow these immediate first aid measures.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention. [7]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. [7]
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [7]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. [7]

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